

A Comparative Guide to the Hydration of Calcium Aluminate Phases at Various Temperatures

Author: BenchChem Technical Support Team. Date: December 2025

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This guide provides an objective comparison of the hydration behavior of different **calcium aluminate** phases—Mayenite (C₁₂A₇), Mono**calcium Aluminate** (CA), and Di**calcium Aluminate** (CA₂)—at various temperatures. The information presented is supported by experimental data from peer-reviewed scientific literature, offering insights into the reaction kinetics, hydration products, and experimental methodologies used in their characterization.

Overview of Calcium Aluminate Hydration

Calcium aluminate cements (CACs) are valued for their rapid hardening properties and ability to withstand high temperatures. Their performance is intrinsically linked to the hydration characteristics of their constituent phases. The primary phases in these cements include C₁₂A₇, CA, and CA₂. The hydration of these phases is a complex process influenced significantly by temperature, which dictates the nature of the hydrated species formed and the rate of reaction.

The fundamental process of hydration for **calcium aluminate**s involves the dissolution of the anhydrous mineral phases upon contact with water, leading to a supersaturated solution from which hydrated species precipitate.[1] This process is exothermic and can be monitored using techniques such as isothermal calorimetry.[1]

Comparative Analysis of Hydration Products



The crystalline phases formed during the hydration of C₁₂A₇, CA, and CA₂ are highly dependent on the curing temperature. These products directly influence the mechanical properties and stability of the hydrated material.

Nomenclature of Cement Chemistry:

- C: CaO
- A: Al₂O₃
- H: H₂O

Table 1: Hydration Products of Calcium Aluminate Phases at Different Temperatures

Anhydrous Phase	Temperature	Major Hydration Products	Minor/Metastable Hydration Products
C ₁₂ A ₇ (Mayenite)	20°C	C2AH8, CAH10	-
30°C	C2AH8	CAH ₁₀ disappears	
60°C	C₃AH6, AH3 (Gibbsite)	-	
CA (Monocalcium Aluminate)	< 20°C	CAH ₁₀	-
21°C - 30°C	C ₂ AH ₈ , AH ₃ (Gibbsite)	CAH ₁₀	
> 30°C	СзАН ₆ , АНз (Gibbsite)	C2AH8	
CA ₂ (Dicalcium Aluminate)	20°C - 60°C	C₃AH₅ (Katoite), AH₃ (Gibbsite)	-

Data compiled from multiple sources.[1][2]

At lower temperatures, metastable hexagonal hydrates such as CAH₁₀ and C₂AH₈ are the predominant products. As the temperature increases, these convert to the stable cubic hydrate, C₃AH₆ (hydrogarnet), and gibbsite (AH₃).[1] This conversion is a critical aspect of **calcium aluminate** cement chemistry, as it can lead to changes in volume and porosity, affecting the material's strength and durability.



Hydration Kinetics: The Effect of Temperature

Temperature is a critical factor accelerating the hydration of **calcium aluminate** phases. Higher temperatures generally lead to an increased rate of reaction and a shorter induction period.[2] Isothermal calorimetry is a key technique used to study these kinetics by measuring the heat flow from the sample as hydration proceeds.

Table 2: Summary of Kinetic Observations from Isothermal Calorimetry

Anhydrous Phase	Temperature	Observation
C12A7 & CA2	20°C → 60°C	Increased reactivity and a decrease in the initial period of hydration.[2]
CA	10°C → 30°C	The main hydration peak is delayed with increasing temperature.
40°C	A very rapid and intense hydration peak is observed.	

Higher water-to-cement ratios can also influence the heat evolved during hydration, generally leading to a greater heat release at later stages due to the increased availability of water for reaction.

Experimental Protocols

To ensure the reproducibility and accuracy of studies on **calcium aluminate** hydration, detailed and consistent experimental protocols are essential. The following summarizes the key methodologies cited in the literature.

Synthesis of Pure Calcium Aluminate Phases

For fundamental studies, pure **calcium aluminate** phases are synthesized to avoid the complexities of commercial cement compositions.



- Solid-State Reaction: Stoichiometric mixtures of high-purity CaO and Al₂O₃ are repeatedly ground and sintered at high temperatures. For instance, CA and C₃A can be synthesized at 1450°C, CA₂ at 1600°C, and C₁₂A₇ at 1360°C.[3][4] The purity of the synthesized phases is typically verified using X-ray Diffraction (XRD).[3][4]
- Sol-Gel Method: This technique involves the use of nitrate salts of calcium and aluminum as
 precursors to prepare nano-sized oxide composites, which are then calcined at specific
 temperatures to form the desired calcium aluminate phases.[5]

Hydration and Curing

- Sample Preparation: The anhydrous **calcium aluminate** powder is mixed with a specific water-to-cement (w/c) ratio. For pastes, a w/c ratio of 1.0 is often used for complete hydration.[6]
- Curing: The prepared pastes are cured in sealed containers at controlled temperatures (e.g., 5°C, 20°C, 40°C) for specific durations (e.g., 3 days) to allow for hydration.

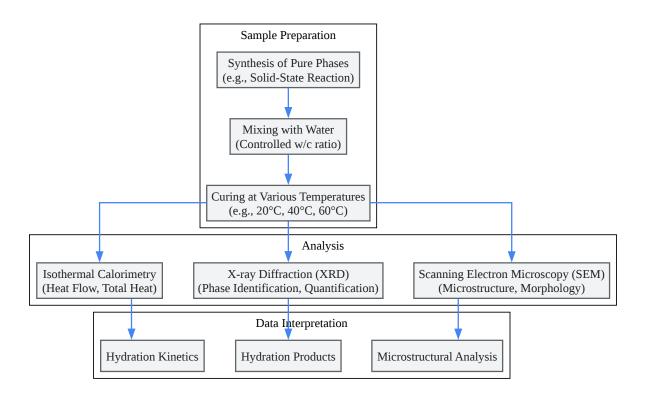
Analytical Techniques

- Isothermal Calorimetry: This technique measures the heat flow from a cement paste at a
 constant temperature, providing data on the rate and total heat of hydration.[2] A typical
 setup involves placing a freshly mixed paste into a calorimeter and monitoring the heat
 evolution over time.
- X-ray Diffraction (XRD): XRD is used to identify the crystalline phases present in the anhydrous and hydrated samples.[2][6] Quantitative phase analysis, often employing Rietveld refinement, can determine the amount of each phase present, allowing for the calculation of the degree of hydration.[7]
- Scanning Electron Microscopy (SEM): SEM provides high-resolution images of the microstructure of the hydrated cement paste, revealing the morphology and distribution of the hydration products.[6]

Visualizing Experimental and Logical Workflows



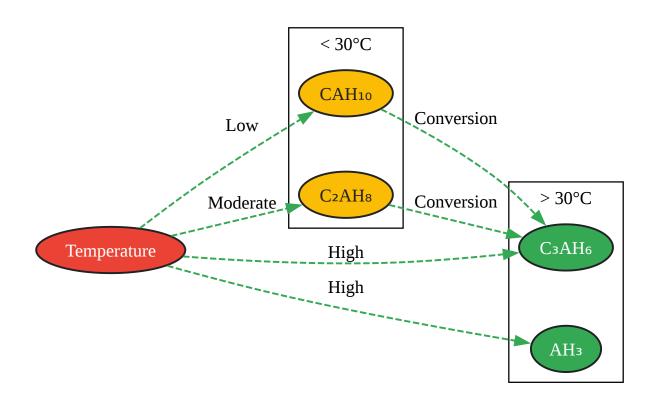
The following diagrams, generated using the DOT language, illustrate the typical experimental workflow for studying **calcium aluminate** hydration and the logical relationship between temperature and the resulting hydration products.



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Caption: Experimental workflow for studying calcium aluminate hydration.





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